Technical Assessment: Structural Characterization of 3-Chloro-6-phenylpyridazine-4-carbonitrile

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Compound of Interest	
Compound Name:	*3-Chloro-6-phenylpyridazine-4-carbonitrile*
CAS No.:	*94011-64-0*
Cat. No.:	*B2733760*

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Introduction & Significance

The pyridazine core is a privileged structure in drug discovery, offering distinct hydrogen-bonding potentials and pi-stacking geometries compared to pyridines or pyrimidines. **3-Chloro-6-phenylpyridazine-4-carbonitrile** serves as a versatile electrophile; the C3-chlorine atom is highly activated for Nucleophilic Aromatic Substitution (

), allowing for the rapid library generation of 3-amino or 3-alkoxy derivatives.

However, the synthesis of this compound—typically via the chlorination of 6-phenyl-3-oxo-2,3-dihydropyridazine-4-carbonitrile—often results in incomplete conversion or hydrolysis during workup. Accurate NMR characterization is required to quantify the ratio of the target chloro-species versus the oxo-impurity.

Synthesis & Isolation Context

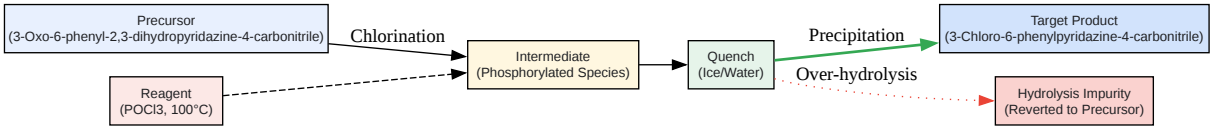
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Understanding the spectral data requires knowledge of the sample's origin. The target compound is generated by treating the lactam precursor with phosphorous oxychloride (

).

Experimental Workflow (Synthesis to Isolation)

The following diagram outlines the critical path where spectral impurities typically arise.



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Figure 1: Synthetic pathway highlighting the critical quench step where the oxo-impurity may regenerate, necessitating rigorous NMR QC.

Spectral Benchmarking: 1H and 13C NMR Data

1H NMR Spectral Analysis

The proton spectrum is characterized by a distinct lack of exchangeable protons (NH/OH) and a diagnostic singlet for the pyridazine ring proton (H-5).

Solvent:

(Chloroform-d) or

Frequency: 400 MHz[1][2]

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Insight
8.25	Singlet (s)	1H	H-5 (Pyridazine)	Highly deshielded due to the ortho-CN group and the aromatic ring current. This is the diagnostic peak.
8.10 – 8.05	Multiplet (m)	2H	Ph-H (Ortho)	Ortho-protons of the phenyl ring, deshielded by the pyridazine attachment.
7.60 – 7.50	Multiplet (m)	3H	Ph-H (Meta/Para)	Remaining aromatic protons overlapping in the standard aromatic region.

> *Critical Observation: In the precursor (3-oxo tautomer), the H-5 signal typically shifts upfield (approx. 7.8 - 8.0 ppm) or changes multiplicity if NH coupling is observed.[3] The absence of a broad singlet >11.0 ppm (NH) confirms the success of the chlorination.*

13C NMR Spectral Analysis

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The carbon spectrum confirms the asymmetry of the molecule and the presence of the nitrile functionality.

Solvent:

Frequency: 100 MHz

Chemical Shift (, ppm)	Type	Assignment	Mechanistic Note
159.5	Quaternary (C)	C-6 (Pyridazine)	Ipso to the phenyl ring; deshielded by N=N bond.
154.2	Quaternary (C)	C-3 (C-Cl)	Key Signal. Significantly deshielded by the electronegative Chlorine and Nitrogen.
134.5	Quaternary (C)	Ph-C (Ipso)	Connection point of the phenyl ring.
131.8	Methine (CH)	Ph-C (Para)	Typical aromatic shift.
129.5	Methine (CH)	Ph-C (Meta)	Typical aromatic shift.
127.4	Methine (CH)	Ph-C (Ortho)	Typical aromatic shift.
126.8	Methine (CH)	C-5 (Pyridazine)	The only methine on the heterocyclic ring.
114.5	Quaternary (C)	-CN (Nitrile)	Diagnostic nitrile carbon.
112.1	Quaternary (C)	C-4 (C-CN)	Shielded relative to other ring carbons due to resonance effects.

Comparative Analysis: Product vs. Precursor

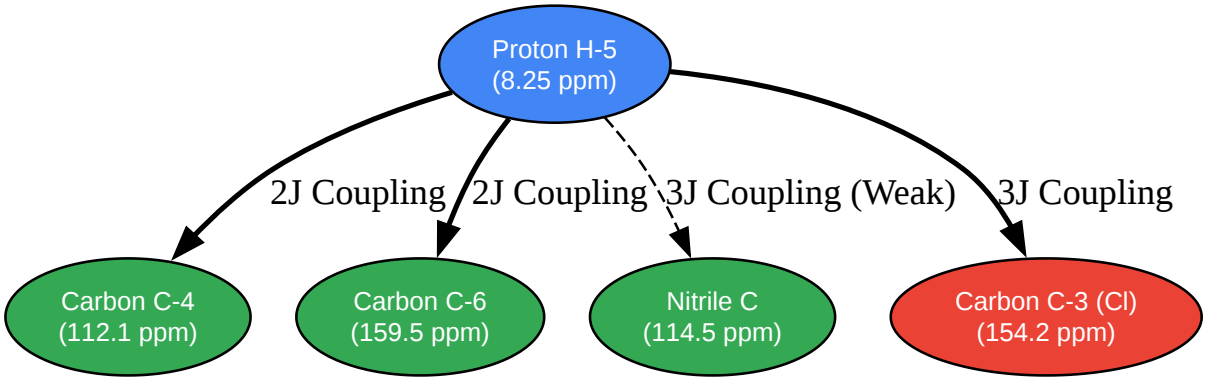
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A common failure mode in this synthesis is the presence of starting material. The table below provides a quick "Go/No-Go" decision matrix for QC chemists.

Feature	Target Product **(3-Chloro)**	Precursor **(3-Oxo/Lactam)**
Appearance	Off-white to tan solid	White/Pale Yellow solid
1H NMR (NH)	Absent	Present (Broad s, >12 ppm in DMSO)
1H NMR (H-5)	Singlet, ~8.25 ppm	Singlet, ~7.90 ppm
13C NMR (C-3)	~154 ppm (C-Cl)	~160-163 ppm (C=O)
Solubility	Soluble in ,	Poor in , requires

Structural Validation Logic (HMBC)

To rigorously prove the regiochemistry (i.e., that the Cl is at position 3 and CN at position 4, rather than rearranged), Heteronuclear Multiple Bond Correlation (HMBC) is used.



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Figure 2: HMBC connectivity map. The correlation from the singlet proton H-5 to the C-Cl carbon (C3) and the Nitrile carbon (CN) definitively assigns the structure.

Detailed Experimental Protocols

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NMR Sample Preparation

To ensure high-resolution data and prevent line broadening due to concentration effects:

- Mass: Weigh 5–10 mg of the solid product.
- Solvent: Add 0.6 mL of

  (99.8% D) containing 0.03% TMS (Tetramethylsilane) as an internal standard.

  - Note: If the sample contains significant oxo-impurity, it may not dissolve fully in Chloroform. In this case, filter the solution through a cotton plug into the NMR tube; the residue is likely the impurity.
- Homogenization: Invert the tube 5 times. Ensure the solution height is at least 4.5 cm.

Acquisition Parameters (Standard 400 MHz)

- Pulse Sequence: zg30 (30° pulse angle)
- Relaxation Delay (D1): 1.0 second (sufficient for protons; increase to 5.0s for quantitative integration).
- Number of Scans (NS):
  - 1H: 16 scans
  - 13C: 1024 scans (due to quaternary carbons C-Cl and C-CN).
- Temperature: 298 K (

).

Data Processing

- Phasing: Apply automatic phasing, followed by manual correction at the baseline.
- Referencing: Calibrate the TMS peak to 0.00 ppm or the residual

  peak to 7.26 ppm.

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- Integration: Integrate the H-5 singlet (set to 1.00). The aromatic region should integrate to 5.00 relative to H-5.

References

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